Application Notes & Protocols: Spectrophotometric Determination of Cobalt(II) Using Violuric Acid Monohydrate

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Compound of Interest

Compound Name:	*Violuric acid monohydrate*
CAS No.:	*26351-19-9*
Cat. No.:	*B1459978*

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Abstract

This technical guide provides a comprehensive methodology for the quantitative determination of cobalt(II) ions in aqueous solutions using **violuric acid monohydrate** as a chromogenic reagent. The protocol is based on the formation of a stable, colored cobalt(II)-violurate complex, which is quantified spectrophotometrically. This document outlines the underlying chemical principles, a detailed step-by-step protocol for analysis, and guidelines for data interpretation and method validation, tailored for researchers, scientists, and professionals in drug development and analytical chemistry.

Introduction: The Significance of Cobalt Determination

Cobalt is a transition metal of considerable industrial and biological importance. It is a critical component in the synthesis of alloys, batteries, and pigments. In the biomedical field, it is an essential trace element, forming the core of vitamin B12 (cobalamin), which is vital for cellular

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metabolism. However, elevated levels of cobalt can be toxic, necessitating precise and reliable methods for its quantification in various matrices, from environmental samples to pharmaceutical preparations.

Spectrophotometry offers a robust, cost-effective, and widely accessible technique for the determination of metal ions. The method's efficacy relies on the selection of a suitable chromogenic agent that forms a distinctively colored complex with the target analyte. Violuric acid (5-isonitrosobarbituric acid) has proven to be an excellent reagent for this purpose due to its ability to form stable and intensely colored complexes with a range of metal ions, including cobalt(II).[1]

Principle of the Method

The spectrophotometric determination of cobalt(II) using violuric acid is based on the formation of a coordination complex between the cobalt(II) ion (Co^{2+}) and the violurate anion in an aqueous solution. **Violuric acid monohydrate**, a heterocyclic organic compound, acts as a polydentate ligand.[1] The reaction results in a colored solution, and the intensity of this color, measured as absorbance, is directly proportional to the concentration of cobalt(II) in the sample, in accordance with the Beer-Lambert Law.

The fundamental relationship is expressed by the equation:

$A = \varepsilon bc$

Where:

- A is the absorbance (dimensionless)
- ε (epsilon) is the molar absorptivity (in L mol^{-1} cm^{-1}), a constant unique to the Co(II)-violurate complex at a specific wavelength.
- b is the path length of the cuvette (typically 1 cm).
- c is the concentration of the Co(II)-violurate complex (in mol L^{-1}).

By measuring the absorbance of standard solutions of known cobalt concentrations, a calibration curve can be constructed to determine the concentration of cobalt in unknown

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samples.

The chelation reaction involves the deprotonation of violuric acid to the violurate anion, which then coordinates with the Co(II) ion. The stoichiometry of the complex formed under optimal analytical conditions is crucial for accurate quantification.

Materials and Reagents

- Instrumentation:
  - UV-Visible Spectrophotometer (capable of scanning from 300-700 nm)
  - Matched quartz or glass cuvettes (1 cm path length)
  - Calibrated pH meter
  - Analytical balance (± 0.0001 g)
  - Calibrated volumetric flasks (various sizes: 10 mL, 50 mL, 100 mL, 1000 mL)
  - Calibrated pipettes (various sizes)
- Chemicals and Reagents:
  - **Violuric acid monohydrate** ($C_4H_3N_3O_4 \cdot H_2O$), analytical reagent grade
  - Cobalt(II) chloride hexahydrate ($CoCl_2 \cdot 6H_2O$) or Cobalt(II) sulfate heptahydrate ($CoSO_4 \cdot 7H_2O$), analytical reagent grade
  - Buffer solutions (e.g., acetate or phosphate buffers) to maintain optimal pH
  - Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
  - Deionized or distilled water

Experimental Protocol

Preparation of Solutions

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- Cobalt(II) Stock Solution (1000 ppm):
  - Accurately weigh 4.037 g of $CoCl_2 \cdot 6H_2O$ (or 4.770 g of $CoSO_4 \cdot 7H_2O$).
  - Dissolve the salt in a small amount of deionized water in a 1000 mL volumetric flask.
  - Add a few drops of concentrated HCl to prevent hydrolysis.
  - Dilute to the mark with deionized water and mix thoroughly. This solution contains 1000 µg/mL of Co(II).
- Cobalt(II) Working Standard Solution (100 ppm):
  - Pipette 10.0 mL of the 1000 ppm Cobalt(II) stock solution into a 100 mL volumetric flask.
  - Dilute to the mark with deionized water and mix thoroughly.
- Violuric Acid Reagent Solution (0.2% w/v):
  - Accurately weigh 0.2 g of **violuric acid monohydrate**.
  - Dissolve in 100 mL of deionized water. Gentle warming may be required to facilitate dissolution. Prepare this solution fresh daily for optimal performance.

Determination of Optimal Wavelength (λmax)

Causality: The wavelength of maximum absorbance (λmax) is chosen for analysis because it provides the highest sensitivity and minimizes deviations from Beer's Law.

- Pipette 5.0 mL of the 100 ppm Cobalt(II) working standard solution into a 50 mL volumetric flask.
- Add 10 mL of the 0.2% violuric acid reagent solution.
- Add 5 mL of a suitable buffer solution to maintain the optimal pH (this needs to be predetermined, typically in the slightly acidic to neutral range for many metal-violurate complexes).

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- Dilute to the mark with deionized water and mix well. Allow the solution to stand for 15-20 minutes for full color development.
- Prepare a reagent blank using 10 mL of the violuric acid solution and 5 mL of the buffer in a 50 mL volumetric flask, diluted to the mark with deionized water.
- Using the reagent blank to zero the spectrophotometer, scan the absorbance of the cobalt-violurate solution from 400 nm to 700 nm.
- Identify the wavelength at which the maximum absorbance occurs. This is the λmax for the Co(II)-violurate complex.

Construction of the Calibration Curve

- Into a series of 50 mL volumetric flasks, pipette 0, 1.0, 2.0, 4.0, 6.0, and 8.0 mL of the 100 ppm Cobalt(II) working standard solution. This will create standards with concentrations of 0, 2, 4, 8, 12, and 16 ppm Co(II) respectively.
- To each flask, add 10 mL of the 0.2% violuric acid reagent solution and 5 mL of the optimal buffer solution.
- Dilute each flask to the 50 mL mark with deionized water and mix thoroughly.
- Allow the solutions to stand for 15-20 minutes.
- Set the spectrophotometer to the predetermined λmax.
- Use the "0 ppm" standard (the reagent blank) to zero the instrument.
- Measure the absorbance of each of the remaining standard solutions.
- Plot a graph of absorbance (y-axis) versus concentration (x-axis). The resulting plot should be a straight line passing through the origin, confirming adherence to Beer's Law.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value of ≥ 0.999 is indicative of good linearity.

Analysis of an Unknown Sample

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- Prepare the unknown sample by dissolving it in deionized water. If necessary, perform acid digestion for solid samples to bring the cobalt into solution. Ensure the final solution is within the linear range of the calibration curve by performing appropriate dilutions.
- Take a known volume of the prepared unknown sample and place it in a 50 mL volumetric flask.
- Add 10 mL of the 0.2% violuric acid reagent solution and 5 mL of the optimal buffer solution.
- Dilute to the mark with deionized water and mix well. Let it stand for 15-20 minutes.
- Measure the absorbance of the unknown sample at the λmax against the reagent blank.
- Calculate the concentration of cobalt in the unknown solution using the equation of the calibration curve.

Data Analysis and Interpretation

The concentration of cobalt in the unknown sample can be calculated using the linear regression equation obtained from the calibration curve:

Concentration (ppm) = (Absorbance of Unknown - y-intercept) / slope

Remember to account for any dilution factors used during the sample preparation to determine the concentration in the original sample.

Method Validation Parameters

For a robust and trustworthy protocol, the following validation parameters should be assessed:

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Parameter	Description	Typical Acceptance Criteria
Linearity	The ability of the method to elicit test results that are directly proportional to the analyte concentration.	Correlation coefficient (R^2) ≥ 0.999
Accuracy	The closeness of the test results to the true value. Determined by spike-and-recovery studies.	Recovery between 95% and 105%
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings from a homogeneous sample. Expressed as Relative Standard Deviation (%RSD).	%RSD ≤ 2%
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.	Typically calculated as 3.3 * (Standard Deviation of the Blank / Slope of the Calibration Curve)
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	Typically calculated as 10 * (Standard Deviation of the Blank / Slope of the Calibration Curve)

Visualization of the Workflow

The general workflow for the spectrophotometric determination of cobalt is illustrated below.

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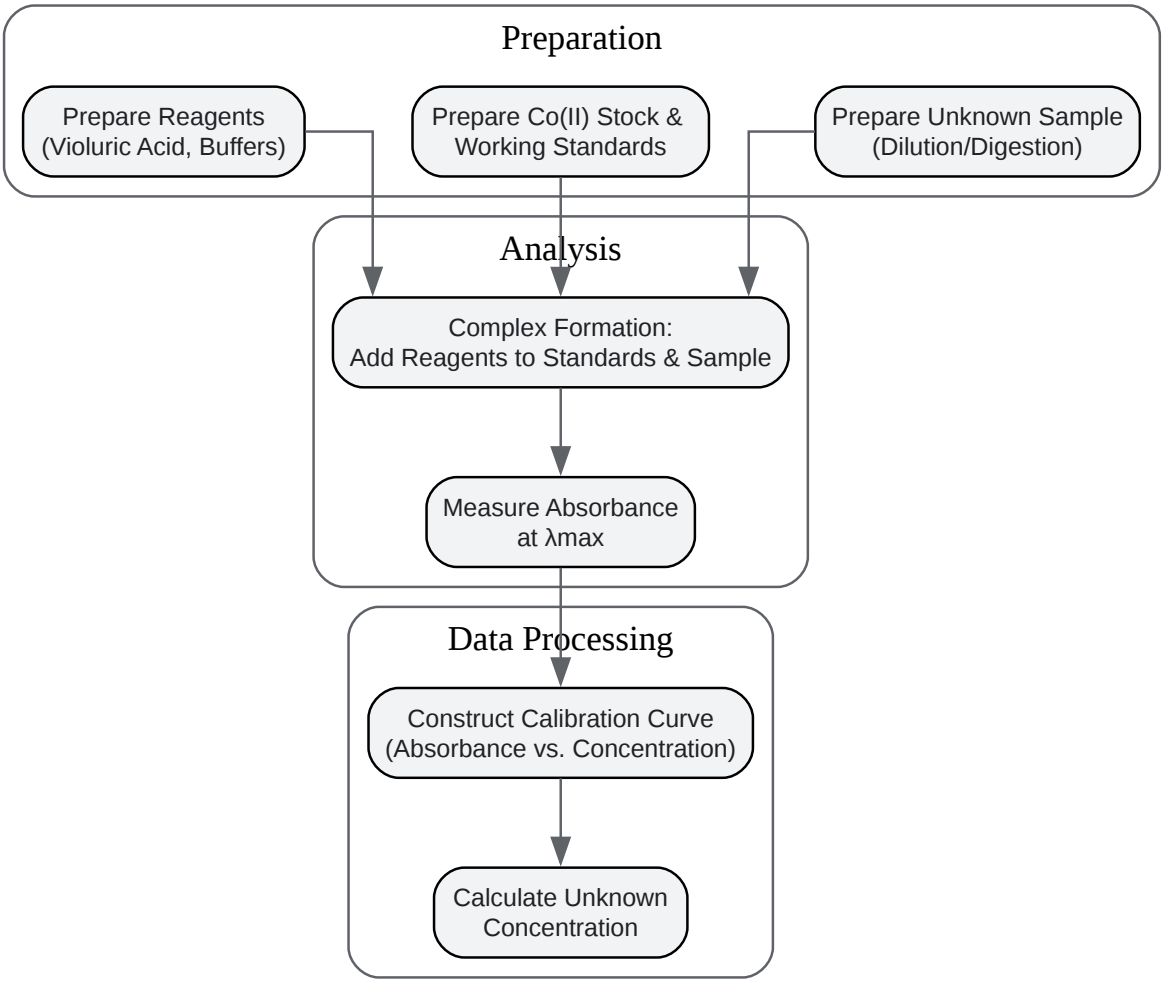

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